

"2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine" handling and storage best practices

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Compound of Interest

Compound Name: 2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine

Cat. No.: B183401

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Technical Support Center: 2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine

Disclaimer: The information provided in this document is compiled from various sources. A comprehensive Safety Data Sheet (SDS) for **2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine** is not currently available. There is conflicting information regarding its hazard classification. Users should exercise extreme caution and consult with a qualified safety professional before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What is **2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine**?

2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine is a chemical compound often used as an intermediate in the synthesis of more complex molecules in pharmaceutical and agrochemical research.^{[1][2]} Its structure contains a pyrimidine ring, which is a common feature in many biologically active compounds.

Q2: What are the primary hazards associated with this compound?

According to aggregated GHS information, **2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine** is classified as "Danger" and is considered toxic if swallowed (H301).^[1] As a hydrazine

derivative, it may also pose other health risks, and it is crucial to handle it with appropriate safety precautions.[\[3\]](#)

Q3: I've seen conflicting safety information about this compound. Why is that?

There are discrepancies in the available data. While some sources classify it as hazardous, others state it is not a hazardous substance or mixture according to Regulation (EC) No. 1272/2008. This may be due to a lack of comprehensive toxicological data or different interpretations of the available information. Given this uncertainty, it is prudent to handle the compound as potentially hazardous.

Q4: What are the general storage recommendations?

Store **2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine** in a cool, dry place, away from incompatible materials such as strong oxidizing agents. For long-term storage, an inert atmosphere is recommended.

Troubleshooting Guides

Handling and Personal Protective Equipment (PPE)

Issue: Uncertainty about the necessary personal protective equipment.

Solution:

Due to the potential toxicity, a comprehensive approach to PPE is essential.

- Gloves: Wear nitrile gloves to prevent skin contact.[\[3\]](#)
- Eye Protection: Use chemical safety goggles.[\[3\]](#)
- Lab Coat: A lab coat is mandatory to protect from splashes.[\[3\]](#)
- Respiratory Protection: Handle this compound in a certified fume hood to avoid inhalation of any vapors or dust.[\[3\]](#)

Accidental Spills

Issue: How to handle a small spill of **2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine**.

Solution:

Follow these steps to manage a small spill:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Wear appropriate PPE: Before cleaning, ensure you are wearing the recommended PPE.
- Neutralize: Cautiously neutralize the spill with a 5% acetic acid solution.[\[3\]](#)
- Absorb: Cover the neutralized spill with an inert absorbent material like vermiculite.[\[3\]](#)
- Collect and Dispose: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable decontaminating agent.

Accidental Exposure

Issue: What to do in case of accidental exposure.

Solution:

Immediate action is crucial in case of exposure.

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: If the person is conscious, rinse their mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)

Data Presentation

Property	Value	Source
Molecular Weight	172.16 g/mol	[1]
Boiling Point (Predicted)	336.807°C at 760 mmHg	[2]
Flash Point (Predicted)	95.9°C	[2]
Density (Predicted)	1.43 g/cm ³	[2]
GHS Hazard Statement	H301: Toxic if swallowed	[1]

Experimental Protocols

Protocol for Preparing a Solution of 2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine

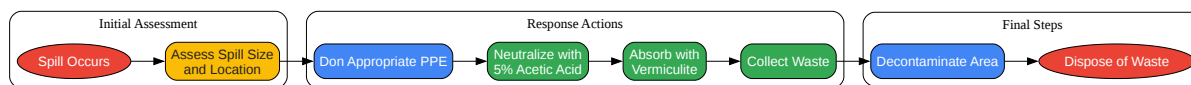
- Preparation: Work in a certified chemical fume hood. Ensure all necessary PPE is worn.
- Weighing: Tare a clean, dry glass vial on an analytical balance. Carefully weigh the desired amount of **2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine** into the vial.
- Solvent Addition: Add the desired solvent to the vial dropwise while gently swirling to dissolve the compound.
- Storage: Once dissolved, cap the vial tightly, label it clearly with the compound name, concentration, solvent, and date of preparation. Store in a cool, dry place away from light and incompatible materials.

Protocol for Waste Disposal

- Quenching: In a fume hood, slowly and carefully add the waste containing **2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine** to a 10% solution of hydrochloric acid (HCl) with stirring.[3] This step is intended to quench any residual hydrazine activity.
- Neutralization: After quenching, neutralize the acidic solution with a suitable base, such as sodium bicarbonate, until the pH is neutral.
- Collection: Transfer the neutralized waste into a properly labeled hazardous waste container.

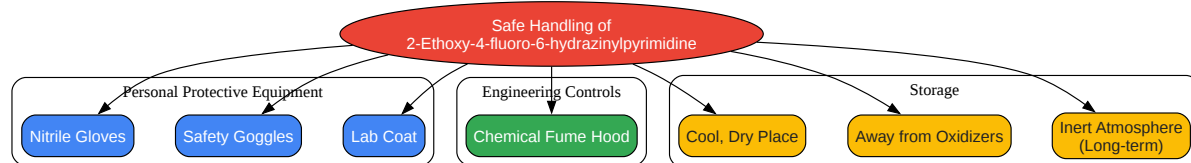
- Disposal: Arrange for disposal by a certified hazardous waste management facility.[3]

Visualizations



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Caption: Workflow for handling a spill of **2-Ethoxy-4-fluoro-6-hydrazinylpyrimidine**.



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Caption: Key safety precautions for handling and storage.

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